

# Improving the long-term stability of Disperbyk 160 formulations

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## Compound of Interest

Compound Name: Disperbyk 160

Cat. No.: B1167488

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## Technical Support Center: Disperbyk 160 Formulations

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the long-term stability of formulations containing **Disperbyk 160**.

## Frequently Asked Questions (FAQs)

Q1: What is **Disperbyk 160** and what is its primary function?

**Disperbyk 160** is a wetting and dispersing additive for solvent-borne systems.<sup>[1][2]</sup> It is a solution of a high molecular weight block copolymer with pigment affinic groups.<sup>[1][3][4]</sup> Its primary function is to deflocculate pigments and provide steric stabilization, which prevents reagglomeration.<sup>[2][4][5]</sup> This leads to stabilized color strength, high gloss, and improved pigment wetting and loading.<sup>[1][4]</sup>

Q2: In which applications is **Disperbyk 160** typically used?

**Disperbyk 160** is utilized in a variety of solvent-borne coatings, including general industrial, automotive OEM and refinish, coil coatings, wood coatings, and pigment concentrates.<sup>[1]</sup>

Q3: How does **Disperbyk 160** contribute to long-term stability?

**Disperbyk 160** promotes long-term stability by ensuring a fine and homogeneous distribution of solid particles in liquid media.[6][7][8] It achieves this by adsorbing onto the surface of pigments, creating a steric barrier that prevents them from coming close enough to flocculate.[5][9] This stabilization helps to maintain viscosity and prevent settling of pigments over time.[10]

Q4: Are there any known compatibility issues with **Disperbyk 160**?

The treatment of some organic pigments can negatively impact the effectiveness of **Disperbyk 160**. In such instances, testing with an untreated version of the same pigment may yield better results.[5] Additionally, in coil coatings, potential interactions with acid catalysts should be considered, with amine-blocked acids being less suitable.[5]

## Troubleshooting Guide

Issue 1: Increased viscosity or gelling of the formulation over time.

- Possible Cause: Insufficient stabilization of pigments leading to flocculation. The right amount of wetting and dispersing additive is crucial for complete coverage of the pigment surface.[11]
- Troubleshooting Steps:
  - Verify Dosage: Ensure the concentration of **Disperbyk 160** is within the recommended range for the specific pigment type and loading. Optimal levels should be determined by creating a ladder series in the laboratory.[5]
  - Improve Incorporation: Ensure the additive is well-dissolved in the resin and solvent mixture before adding the pigments.[5] For better dispersion, it is recommended to add the wetting and dispersing additives to the millbase.[5]
  - Alternative Additives: For certain systems, especially those with high solids, other additives like Disperbyk-2152 or BYK-9076 might offer better viscosity reduction.[12][13]

Issue 2: Color shift or loss of color strength upon storage.

- Possible Cause: Pigment flocculation or settling. When pigments agglomerate, their ability to scatter light and impart color is reduced.
- Troubleshooting Steps:
  - Evaluate Dispersion Quality: Check the initial dispersion quality using techniques like the Hegman gauge. A poor initial dispersion will be more prone to flocculation over time.
  - Review Additive Dosage: An incorrect dosage can lead to incomplete pigment stabilization. Refer to the recommended dosage table and consider performing a dosage optimization study.[\[5\]](#)
  - Consider Synergistic Additives: In some cases, a combination of wetting and dispersing agents can provide better long-term stability.

Issue 3: Formation of sediment or hard cake at the bottom of the container.

- Possible Cause: Poor pigment suspension and stabilization. This occurs when the forces holding the pigments in suspension are overcome by gravity.
- Troubleshooting Steps:
  - Optimize **Disperbyk 160** Level: Ensure adequate dosage to provide strong steric stabilization.
  - Incorporate an Anti-Settling Agent: Consider the addition of a rheology modifier, such as RHEOBYK-7410 ET or BYK-430, to build a network structure within the formulation that helps to suspend pigments.[\[13\]](#)
  - Proper Incorporation: Ensure the dispersing additive is added to the millbase before the pigments to ensure it can effectively adsorb onto the pigment surfaces.[\[5\]](#)

## Data Presentation

Table 1: Recommended Dosage of **Disperbyk 160** (as supplied) based on Pigment Type.

Pigment Type	Recommended Dosage (%)
Inorganic Pigments	10 - 15
Titanium Dioxide	5 - 6
Organic Pigments	30 - 90
Carbon Blacks	70 - 140

Data sourced from the **Disperbyk 160** technical datasheet.[\[1\]](#)[\[5\]](#) The optimal dosage is highly dependent on the pigment's particle size and should be determined experimentally.[\[5\]](#)

## Experimental Protocols & Workflows

A critical aspect of ensuring long-term stability is a robust experimental approach to evaluate formulation performance over time.

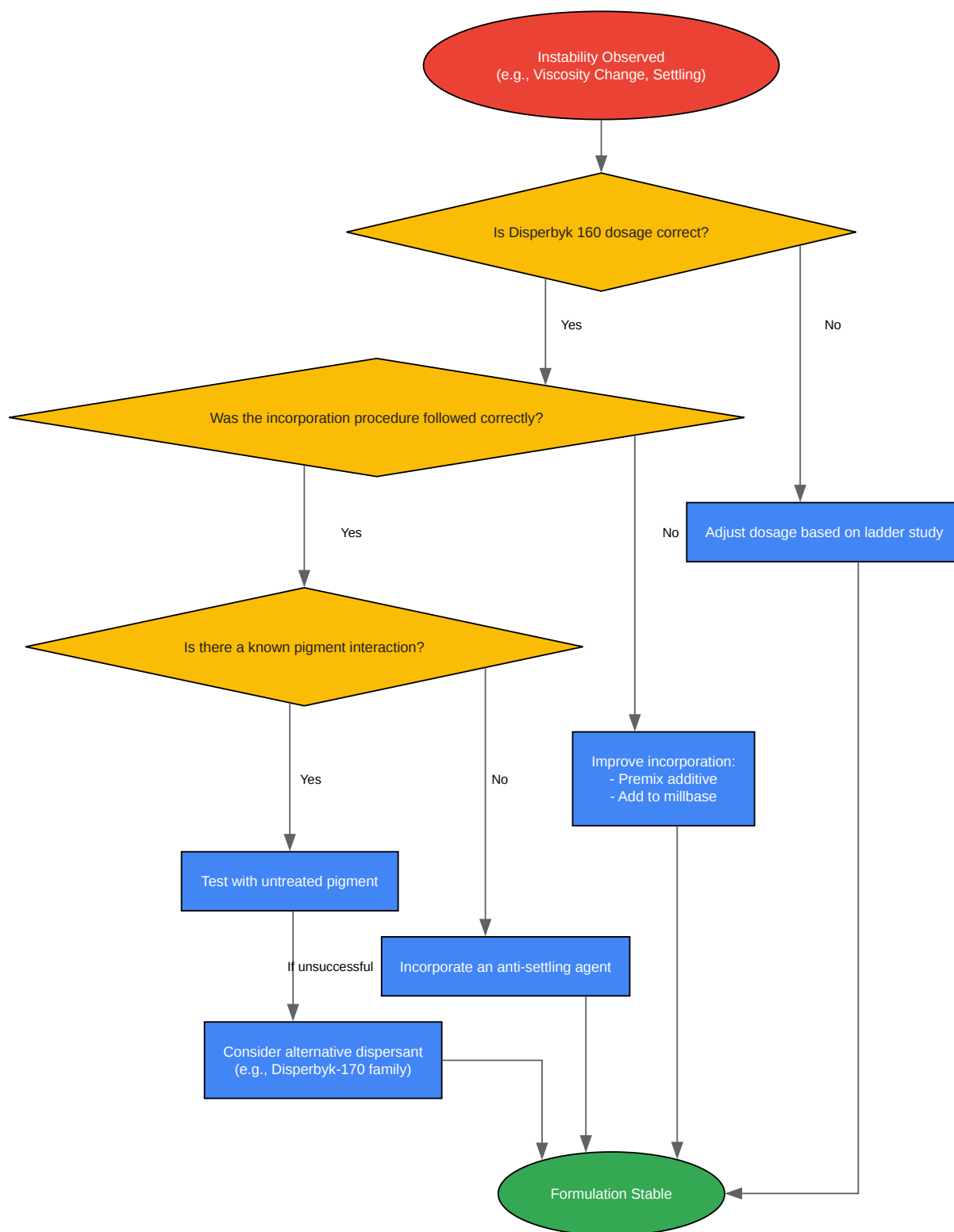
Experimental Workflow for Long-Term Stability Assessment



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Caption: Experimental workflow for assessing the long-term stability of a **Disperbyk 160** formulation.

Troubleshooting Logic for Formulation Instability



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Caption: Troubleshooting decision tree for common stability issues in **Disperbyk 160** formulations.

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